

Spectroscopic Characterization of Vanillin: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vanilol*
CAS No.: *78100-57-9*
Cat. No.: *B1217521*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of common spectroscopic techniques for the characterization of vanillin (4-hydroxy-3-methoxybenzaldehyde). Detailed protocols for each method are outlined to facilitate experimental design and execution in a research and development setting.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable technique for the quantitative analysis of vanillin, particularly for determining its concentration in various samples. Vanillin exhibits a characteristic absorption maximum in the UV region due to its phenolic aldehyde structure.

Quantitative Data

Parameter	Value	Solvent/Conditions	Reference
λ_{max} (Maximum Absorption Wavelength)	~363 nm	Reaction with o-toluidine under acidic conditions	[1][2]
λ_{max} (Maximum Absorption Wavelength)	~372 nm	Derivatization with 1-aminonaphthalene	[3][4]
Molar Absorptivity (ϵ)	5540 L mol ⁻¹ cm ⁻¹	Derivatization with 1-aminonaphthalene	[3][4]
Molar Absorptivity (ϵ)	10800 L mol ⁻¹ cm ⁻¹	In ethanol	[3][4]
Beer's Law Linearity Range	5-25 $\mu\text{g/mL}$	Derivatization with 1-aminonaphthalene	[3][4]
Beer's Law Linearity Range	1-100 $\mu\text{g/mL}$	Reaction with o-toluidine	[2]

Experimental Protocol: Quantitative Determination of Vanillin

This protocol describes the quantification of vanillin using a colorimetric assay with o-toluidine. [2]

Materials:

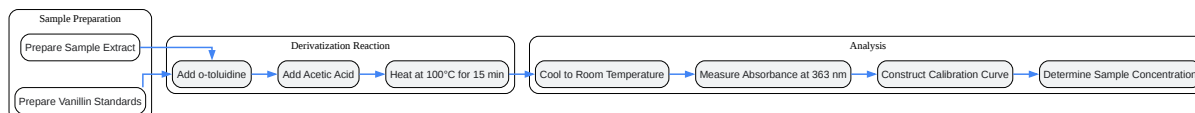
- Vanillin standard solutions (1 $\mu\text{g/mL}$ to 500 $\mu\text{g/mL}$)
- o-toluidine solution
- Acetic acid solution
- Sample containing vanillin (e.g., milk powder extract)
- 1.5 mL Eppendorf tubes
- UV-Vis spectrophotometer

- Water bath (100°C)

Procedure:

- Pipette 1 mL of each vanillin standard solution or sample extract into separate 1.5 mL Eppendorf tubes.
- Add 200 μ L of o-toluidine solution to each tube.
- Shake the mixture for 5 minutes at room temperature.
- Add 200 μ L of acetic acid solution to the mixture.
- Place the tubes in a boiling water bath for 15 minutes at 100°C.
- Allow the tubes to cool to room temperature.
- Measure the absorbance of each solution at 363 nm using a UV-Vis spectrophotometer. Use a mixture of water and o-toluidine as a blank.^[2]
- Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
- Determine the concentration of vanillin in the sample by interpolating its absorbance on the calibration curve.

Experimental Workflow



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Caption: UV-Vis analysis workflow for vanillin.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool for the qualitative identification of vanillin by detecting the vibrational modes of its functional groups. The resulting spectrum provides a unique molecular fingerprint.

Quantitative Data: Characteristic FTIR Peaks

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Reference
~3178	O-H stretch (broad)	Phenolic Hydroxyl	[5]
~1666	C=O stretch	Aldehyde	[5]
~1593, ~1516	C=C stretch	Aromatic Ring	[6]
~1275	=C-O-C stretch (asymmetric)	Ether	[6]
~1159	C-O-C stretch	Ether	[6]

Experimental Protocol: FTIR Analysis of Vanillin

This protocol outlines the analysis of a solid vanillin sample using an Attenuated Total Reflectance (ATR) accessory.

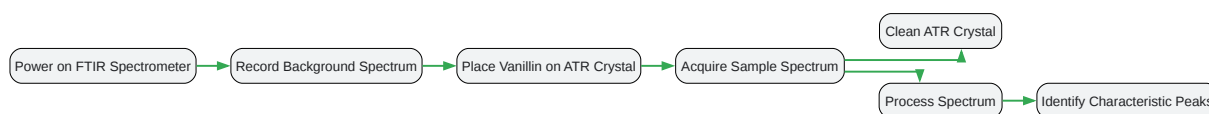
Materials:

- Vanillin powder
- FTIR spectrometer with an ATR accessory
- Spatula

Procedure:

- Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
- Record a background spectrum with a clean, empty ATR crystal. This will account for atmospheric and instrumental interferences.
- Place a small amount of vanillin powder onto the ATR crystal using a clean spatula.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum. A typical measurement consists of 16-32 scans at a resolution of 4 cm^{-1} .
- Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue.
- Process the spectrum (e.g., baseline correction, smoothing) if necessary.
- Identify the characteristic absorption bands and compare them to a reference spectrum of vanillin.

Experimental Workflow



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Caption: FTIR analysis workflow for vanillin.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the vanillin molecule by probing the magnetic properties of its atomic nuclei, primarily ^1H and ^{13}C .

Quantitative Data: ^1H and ^{13}C NMR Chemical Shifts

¹H NMR Chemical Shifts (in CDCl₃)

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Reference
Aldehyde (-CHO)	~9.8	Singlet	[7] [8]
Aromatic (H attached to C adjacent to -CHO)	~7.4	Doublet	[7] [9]
Aromatic (H attached to C adjacent to -OH)	~7.4	Doublet	[7] [9]
Aromatic (H attached to C adjacent to -OCH ₃)	~7.0	Doublet	[7]
Methoxy (-OCH ₃)	~3.9	Singlet	[7] [9]
Hydroxyl (-OH)	~6.3	Singlet	[10]

¹³C NMR Chemical Shifts (in CDCl₃)

Carbon Assignment	Chemical Shift (ppm)	Reference
Aldehyde (-CHO)	~191	[10]
C-OH	~152	[10]
C-OCH ₃	~147	[10]
C-CHO	~130	[10]
CH (aromatic)	~128	[10]
CH (aromatic)	~114	[10]
CH (aromatic)	~109	[10]
Methoxy (-OCH ₃)	~56	[10]

Experimental Protocol: ^1H NMR Analysis of Vanillin

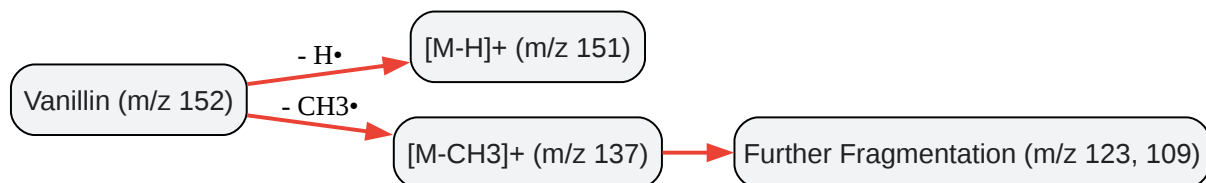
Materials:

- Vanillin sample
- Deuterated chloroform (CDCl_3) with tetramethylsilane (TMS)
- NMR tube
- NMR spectrometer

Procedure:

- Dissolve approximately 10-20 mg of vanillin in about 0.6-0.7 mL of CDCl_3 containing 0.03% TMS in an NMR tube.
- Cap the NMR tube and invert it several times to ensure the sample is fully dissolved and the solution is homogeneous.
- Insert the NMR tube into the spinner turbine and adjust its depth according to the spectrometer's instructions.
- Place the sample into the NMR spectrometer.
- Lock the spectrometer onto the deuterium signal of the CDCl_3 .
- Shim the magnetic field to achieve a homogeneous field and good spectral resolution.
- Acquire the ^1H NMR spectrum. Typical parameters include a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
- Process the spectrum by applying a Fourier transform, phase correction, and baseline correction.
- Integrate the signals and assign the chemical shifts relative to the TMS reference at 0.00 ppm.

Experimental Workflow



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